"Troubleshooting poor solubility of Sodium 2-nitrophenolate in spray solutions"

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Compound of Interest	
Compound Name:	*Sodium 2-nitrophenolate*
CAS No.:	*36729-73-4*
Cat. No.:	*B7771937*

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Technical Support Center: Sodium 2-Nitrophenolate (SNP) Solubility & Stability

Topic: Troubleshooting poor solubility and precipitation in spray solutions. Audience: Researchers, Formulation Scientists, and Agronomists. Version: 2.1 (Current)

Executive Summary: The Chemistry of Solubility

Sodium 2-nitrophenolate (SNP) is an ionic salt, typically exhibiting high water solubility (>200 g/L). However, users frequently report "poor solubility" or sudden precipitation in spray tanks.

The Root Cause: In 90% of cases, the issue is not the SNP itself, but a chemical reversion to its acid form, 2-nitrophenol.

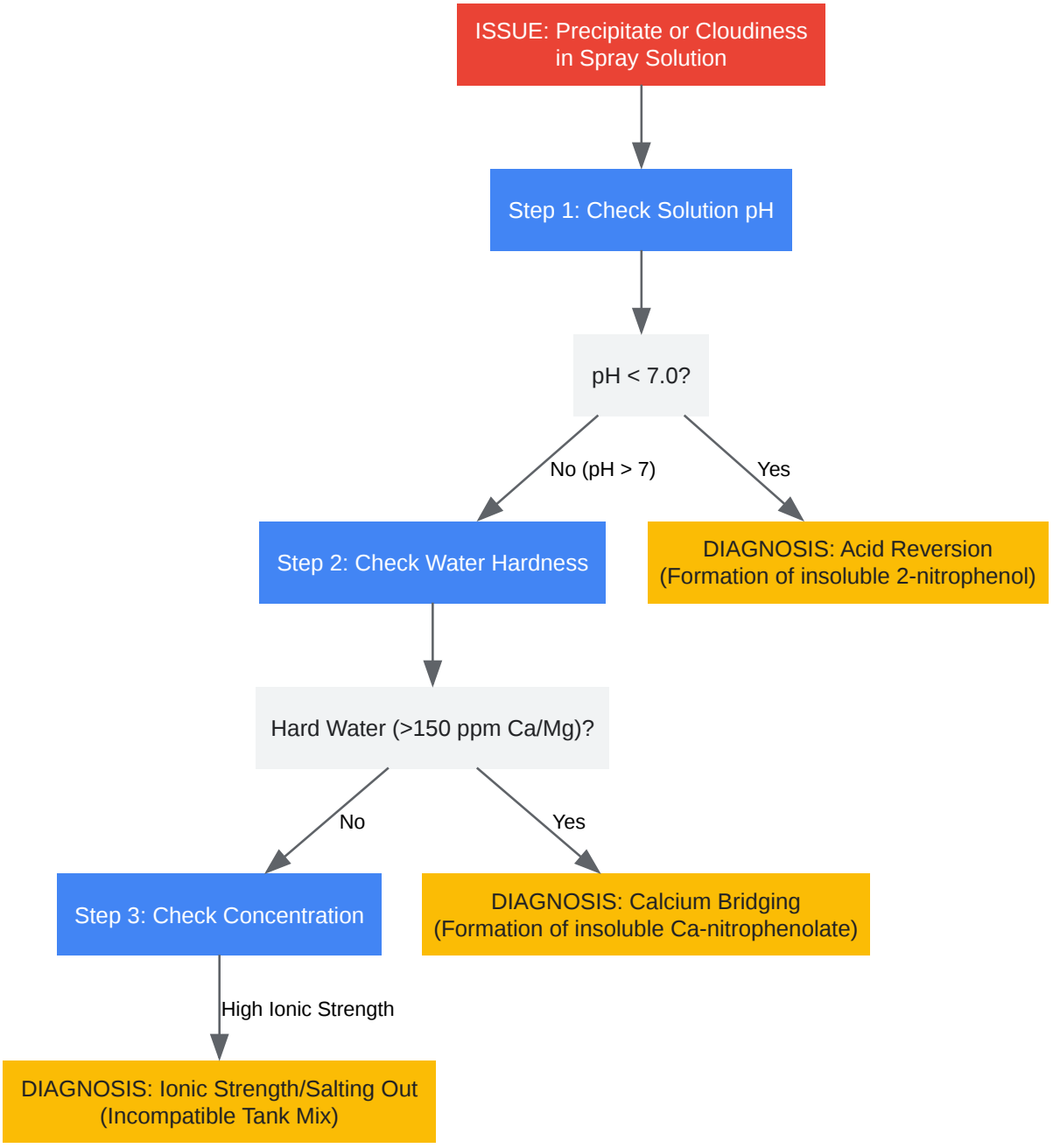
- **Sodium 2-nitrophenolate** (Salt): Highly water-soluble, ionic, red/orange solution.[1]
- 2-Nitrophenol (Acid): Sparingly soluble (~2 g/L), non-ionic, yellow crystalline precipitate.

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This guide provides the protocols to prevent this reversion and manage ionic interactions in complex tank mixes.

Diagnostic Workflow

Use this logic flow to identify the source of your solubility issue.



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Figure 1: Decision tree for diagnosing solubility failures in SNP formulations.

Critical Failure Mode 1: pH-Induced Precipitation

The most common error is mixing SNP with acidic fertilizers (e.g., phosphoric acid, MAP) or acidic plant growth regulators (e.g., DA-6, Gibberellic Acid).

The Mechanism

SNP is the conjugate base of a weak acid. The pKa of 2-nitrophenol is approximately 7.23 [1]. [2]

- At pH > 8.2: >90% exists as the soluble phenolate anion.
- At pH < 6.2: >90% exists as the insoluble protonated acid.

If the tank mix pH drops below 7.0, the equilibrium shifts, forcing the molecule out of solution as yellow needles.

Corrective Protocol: The "Buffer-First" Method

Goal: Maintain spray solution pH between 7.5 and 9.0.

- Prepare Water: Fill the tank with 80% of the required water.
- Check pH: Measure the baseline water pH.
- Buffer (If Acidic): If pH is < 7.0, add a buffering agent (e.g., Potassium Carbonate or Potassium Bicarbonate) until pH reaches ~8.0.
- Add SNP: Dissolve the **Sodium 2-nitrophenolate** before adding other components. Ensure complete dissolution (clear red/orange tint).
- Add Acidic Partners (Cautiously): If you must add acidic components (e.g., acidic foliar fertilizers), add them last and slowly while agitating.
- Final Check: If the solution turns cloudy or pale yellow, the pH has dropped too low. Add alkali immediately to re-solubilize.

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Data: Solubility vs. pH

pH Level	Predominant Species	Solubility Status	Appearance
< 5.0	**2-Nitrophenol (Neutral)**	Insoluble **(~2 g/L)**	**Cloudy / Yellow Precipitate**
7.2 (pKa)	50/50 Mix	Unstable	Hazy

| > 8.5 | 2-Nitrophenolate (Anion) | Highly Soluble (>200 g/L) | Clear / Orange-Red |

Critical Failure Mode 2: Hard Water Incompatibility

In regions with hard water, Calcium (

) and Magnesium (

) ions can displace Sodium (

).

The Mechanism

Divalent cations (

) can "bridge" two nitrophenolate molecules, forming Calcium Bis(2-nitrophenolate). Unlike the sodium salt, the calcium salt has significantly lower solubility and kinetic stability, leading to gradual sedimentation [2].

Corrective Protocol: Chelation

Goal: Sequester divalent cations before they react with SNP.

- Condition Water: Add Disodium EDTA or Ammonium Sulfate (AMS) to the tank water before adding SNP.
    - Recommended Rate: 0.5% w/v AMS or stoichiometric equivalent of EDTA based on water hardness test.

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- Agitate: Allow the conditioner to mix for 5 minutes.
- Add SNP: Introduce the nitrophenolate.

Frequently Asked Questions (FAQ)

Q: I mixed SNP with MAP (Monoammonium Phosphate) and it clogged my nozzle. Why? A: MAP is acidic (pH ~4.0-4.5 in solution). This neutralized the SNP, converting it back to insoluble 2-nitrophenol.

- Fix: You must neutralize the MAP solution with KOH or Ammonia to pH > 7.0 before mixing with SNP.

Q: Can I dissolve SNP in ethanol first? A: Yes. Both the sodium salt and the free acid are soluble in organic solvents (Ethanol, Methanol).[3]

- Strategy: Preparing a 10% stock solution in 20% Ethanol/Water can improve tank-mix dispersion, but if the final tank water is acidic, precipitation will still occur upon dilution.

Q: My solution is clear but has a very pale yellow color. Is it active? A: A pale yellow color at high dilution is normal. However, if the color shifts from "Orange/Red" to "Pale Yellow/Cloudy" upon mixing, this indicates protonation (acid formation). The bio-efficacy of the precipitated acid is significantly lower because it cannot penetrate the leaf cuticle effectively.

Q: Is SNP compatible with DA-6 (Diethyl aminoethyl hexanoate)? A: DA-6 is typically supplied as a citrate or chloride salt, which is acidic.

- Protocol: Do not mix concentrates directly. Dilute each separately. Ensure the final mixture pH remains above 7.0. If necessary, use a buffer.

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